

A Researcher's Guide to Selecting an Estradiol 3-Methyl Ether Reference Standard

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Compound of Interest						
Compound Name:	Estradiol 3-methyl ether					
Cat. No.:	B029278	Get Quote				

For researchers, scientists, and drug development professionals, the integrity of analytical results hinges on the quality of the reference standards used. **Estradiol 3-methyl ether** (CAS: 1035-77-4), a synthetic estrogen and key intermediate, is no exception.[1][2] A high-purity, well-characterized reference standard is crucial for everything from pharmaceutical release testing and method development to quality control and metabolic studies.[3]

This guide provides a comparative framework for evaluating **Estradiol 3-methyl ether** reference standards from different suppliers. It outlines the key analytical tests performed, presents typical specification ranges, and details the experimental protocols necessary to verify the quality of the standard.

Comparative Analysis of Key Quality Attributes

A Certificate of Analysis (CoA) is a critical document that summarizes the quality testing results for a specific batch of a reference standard.[4][5] When comparing products, researchers should focus on several key parameters that define the identity, purity, and integrity of the material. The table below illustrates a typical comparison between three hypothetical suppliers based on common specifications found in CoAs.

Table 1: Comparison of Typical Certificate of Analysis Specifications



Parameter	Our Premium Standard	Competitor A	Competitor B	Specification Justification
Identity Tests				
¹ H NMR	Conforms to Structure	Conforms to Structure	Conforms to Structure	Confirms the specific proton environment, verifying the molecule's fundamental structure.
Mass Spectrometry (MS)	Conforms to Structure	Conforms to Structure	Conforms to Structure	Verifies the molecular weight (Expected: ~286.41 g/mol). [2][3]
FT-IR	Conforms to Reference	Conforms to Reference	Conforms to Reference	Provides a molecular fingerprint, confirming functional groups and overall structure.
Purity & Assay				
Purity by HPLC/UPLC	99.91%	99.75%	99.52%	The primary measure of the compound's purity, critical for quantitative applications.
Assay (by Mass Balance)	99.85%	99.60%	Not Provided	A comprehensive purity value accounting for water, solvents, and non-

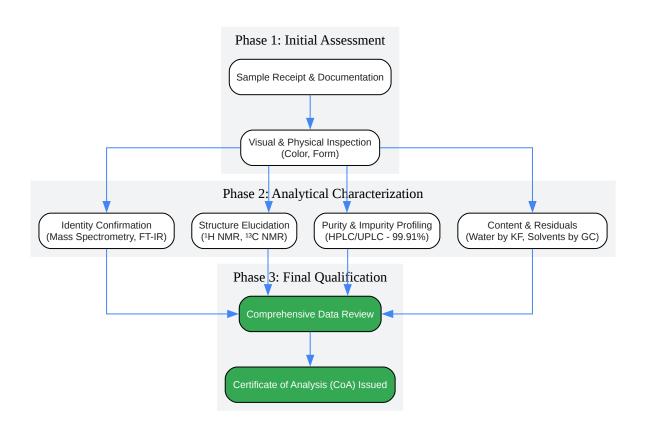


				combustible impurities.
Residuals & Content				
Water Content (Karl Fischer)	0.05%	0.12%	0.35%	Water can affect stability and accurate weighing; lower values are preferable.
Residual Solvents (GC- HS)	<0.01% (Acetone)	<0.05% (Methanol)	<0.1% (Ethanol)	Ensures no significant process-related solvents remain that could interfere with experiments.
Physical Properties				
Appearance	White to Off- White Solid	White Crystalline Powder	Off-White Powder	A basic check for visual conformity and potential degradation.
Melting Point	116-118 °C	115-119 °C	114-119 °C	A narrow range indicates high purity.

Analytical Workflow for Reference Standard Qualification

The qualification of a reference standard is a multi-step process involving initial assessment, comprehensive analytical characterization, and final data review. This ensures that the material is suitable for its intended use and that all results are traceable and verified.





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